

Personal protective equipment for handling 2-Bromo-4-isopropylphenol

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Compound of Interest

Compound Name: 2-Bromo-4-isopropylphenol

Cat. No.: B1283366

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Essential Safety and Handling Guide for 2-Bromo-4-isopropylphenol

This guide provides immediate, essential safety and logistical information for handling **2-Bromo-4-isopropylphenol** (CAS No. 19432-27-0). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-4-isopropylphenol is a chemical that requires careful handling to prevent adverse health effects. While specific hazard statements were not detailed in the provided information, similar compounds can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, a comprehensive approach to personal protective equipment is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment	Details and Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	To protect against splashes and airborne particles. Must conform to EN 166 (EU) or NIOSH (US) standards. [2]
Skin Protection	Chemical-resistant, impervious clothing and gloves.	Wear fire/flammable resistant and impervious clothing. [2] Chemical-resistant gloves (e.g., nitrile rubber) should be worn. [3]
Respiratory Protection	Full-face respirator.	Use if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [4]

Operational and Disposal Plans

Safe Handling Procedures:

- Handle in a well-ventilated place.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools.[\[2\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[2\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)

- Keep in a dark place and sealed in dry conditions, recommended storage temperature is 2-8°C.

Spill and Accidental Release Measures:

- Avoid dust formation.[2]
- Avoid breathing vapors, mist, or gas.[2]
- Use personal protective equipment, including chemical impermeable gloves.[2]
- Ensure adequate ventilation.[2]
- Remove all sources of ignition and use spark-proof tools.[2]
- Collect the spilled material and arrange for disposal in suitable, closed containers.[2]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[1][5]
- Do not let the chemical enter drains.[2]
- Discharge into the environment must be avoided.[2]

Emergency and First Aid Procedures

Immediate medical attention is crucial in case of exposure.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Experimental Protocols and Data

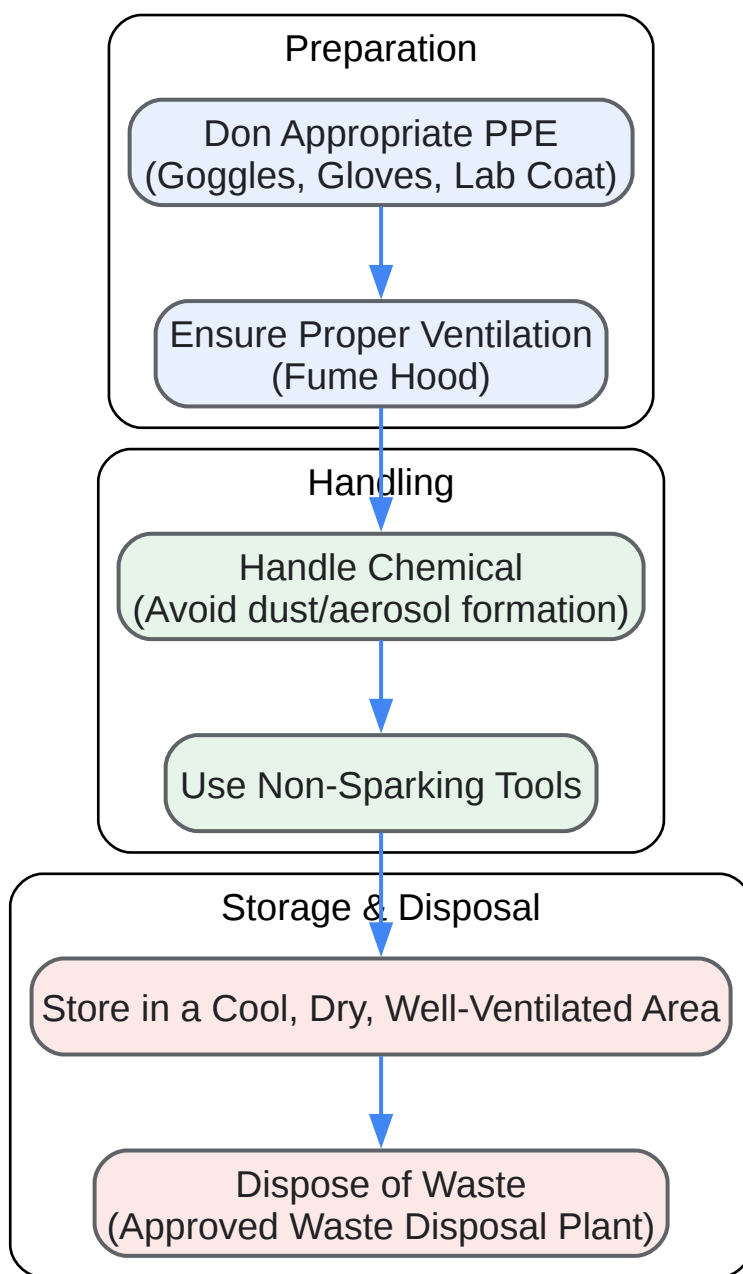
Currently, no specific experimental protocols involving **2-Bromo-4-isopropylphenol** were cited. Quantitative safety data such as specific exposure limits (PEL, TLV) were not available in the provided search results. Refer to the substance's Safety Data Sheet (SDS) for any available quantitative data.

Table 3: Physical and Chemical Properties

Property	Value
CAS Number	19432-27-0[6]
Molecular Formula	C9H11BrO[6]
Molecular Weight	215.1 g/mol [6]
Physical Form	Liquid
Purity	97%

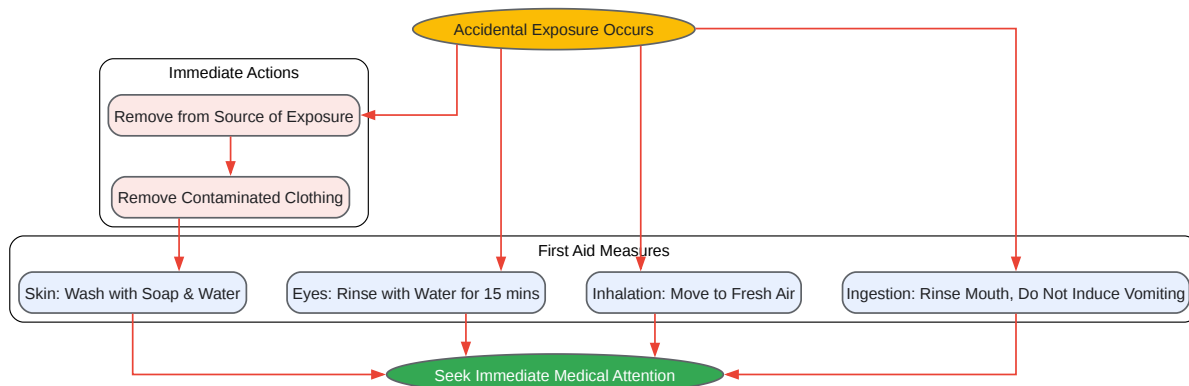
Visual Workflow and Emergency Response Diagrams

The following diagrams illustrate the procedural flow for safe handling and emergency response.



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Caption: Workflow for Safe Handling of **2-Bromo-4-isopropylphenol**.



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Caption: Emergency Response Plan for Accidental Exposure.

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